

# Methyl N-methylglycinate Hydrochloride: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Methyl N-methylglycinate hydrochloride*

Cat. No.: *B554668*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **Methyl N-methylglycinate hydrochloride** (CAS No. 13515-93-0), a compound frequently utilized in chemical synthesis and pharmaceutical development. Adherence to rigorous safety measures is paramount to ensure the well-being of laboratory personnel and the integrity of research. This document outlines the known hazards, exposure controls, and emergency procedures associated with this compound, drawing from available safety data sheets and established laboratory safety principles.

## Physicochemical and Toxicological Data

A comprehensive understanding of the physical, chemical, and toxicological properties of **Methyl N-methylglycinate hydrochloride** is the foundation of a robust safety protocol. The following tables summarize the key quantitative data available for this compound.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C4H9NO2 · HCl	[1][2]
Molecular Weight	139.58 g/mol	[3][4]
Appearance	White to beige crystalline powder or solid	[3][5]
Melting Point	110 - 125 °C (230 - 257 °F)	[1][2]
Solubility	Soluble in water	[3]
Odor	Odorless	[5]

Table 2: Hazard Identification and Classification

Hazard Statement	GHS Classification	Source(s)
H315: Causes skin irritation	Skin Irritation (Category 2)	[3][4]
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	[3][4]
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	[3][4]

Note: The toxicological properties of this substance have not been fully investigated. The GHS classifications are based on aggregated data from multiple suppliers.

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommendation	Source(s)
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are close to the workstation.	[1][6]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[5]
Respiratory Protection	A NIOSH-approved respirator may be required under certain circumstances where airborne concentrations are expected to exceed exposure limits.	[6]

## Experimental Protocols for Hazard Assessment

While specific toxicological studies for **Methyl N-methylglycinate hydrochloride** are not readily available in the public domain, standardized protocols are employed to assess the skin and eye irritation potential of chemical substances. The following methodologies are representative of the types of experiments that would be conducted to determine the GHS hazard classifications listed above.

### In Vitro Skin Irritation Test (Based on OECD Test Guideline 439)

This test evaluates the potential of a substance to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis (RhE) model.

#### Methodology:

- **Tissue Preparation:** Three-dimensional RhE tissue models, which mimic the properties of the upper layers of human skin, are equilibrated in a culture medium.[7][8]
- **Test Substance Application:** A precise amount of **Methyl N-methylglycinate hydrochloride** (typically as a solid or a solution in a suitable solvent) is applied topically to the surface of the RhE tissue.[7] Negative and positive controls (e.g., a non-irritant and a known irritant, respectively) are run in parallel.[7]
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes) in a cell culture incubator.[7]
- **Rinsing and Recovery:** After exposure, the test substance is carefully rinsed off, and the tissues are transferred to a fresh medium for a prolonged recovery period (e.g., 42 hours).[7]
- **Viability Assessment:** Cell viability is determined using a colorimetric assay, most commonly the MTT assay. In this assay, the mitochondrial dehydrogenases of viable cells reduce the MTT tetrazolium salt to a blue formazan product.[7]
- **Data Analysis:** The amount of formazan produced is quantified spectrophotometrically. The percentage of viable cells in the tissues treated with **Methyl N-methylglycinate hydrochloride** is calculated relative to the negative control. A substance is classified as a skin irritant (Category 2) if the tissue viability is reduced below a certain threshold (typically  $\leq 50\%$ ).[7]

## In Vitro Eye Irritation Test (Based on OECD Test Guideline 492)

This method assesses the potential for a chemical to cause serious eye damage using a reconstructed human cornea-like epithelium (RhCE) model.

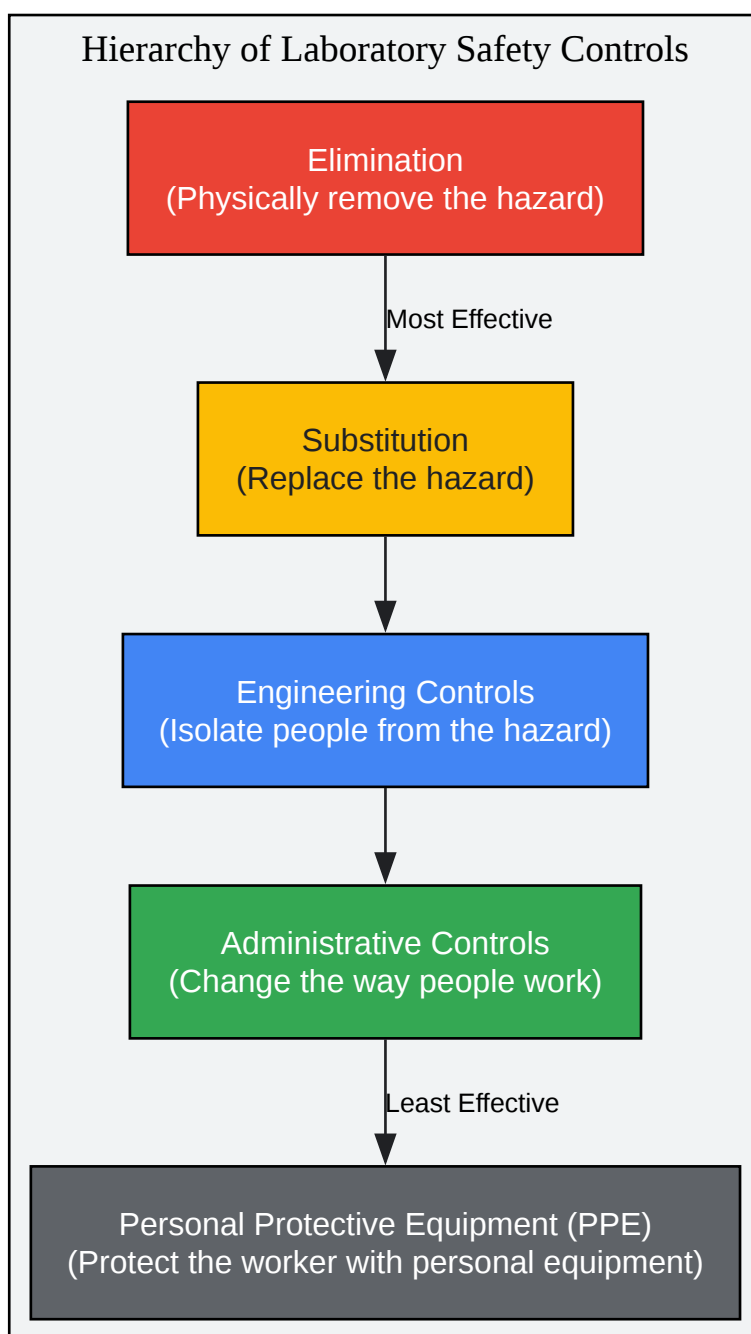
#### Methodology:

- **Tissue Preparation:** RhCE tissue models are pre-incubated to ensure their viability and integrity.
- **Test Substance Application:** A defined volume or weight of **Methyl N-methylglycinate hydrochloride** is applied to the apical surface of the RhCE tissue.<sup>[9]</sup> Both negative and positive controls are used concurrently.<sup>[9]</sup>
- **Exposure and Post-Incubation:** The tissues are exposed for a specific duration (e.g., 30 minutes for liquids/solutions) and then undergo a post-incubation period in a fresh medium.<sup>[9]</sup>
- **Viability Measurement:** Similar to the skin irritation test, the MTT assay is typically used to quantify the extent of cytotoxicity.<sup>[9]</sup>
- **Classification:** The mean tissue viability relative to the negative control determines the classification. A chemical is identified as causing serious eye irritation (Category 2) if the viability falls within a specific range as defined by the test guideline.

## Safety and Handling Procedures

### Hierarchy of Controls

A systematic approach to managing laboratory hazards involves implementing a hierarchy of controls, from most to least effective. This framework should be applied when working with **Methyl N-methylglycinate hydrochloride**.



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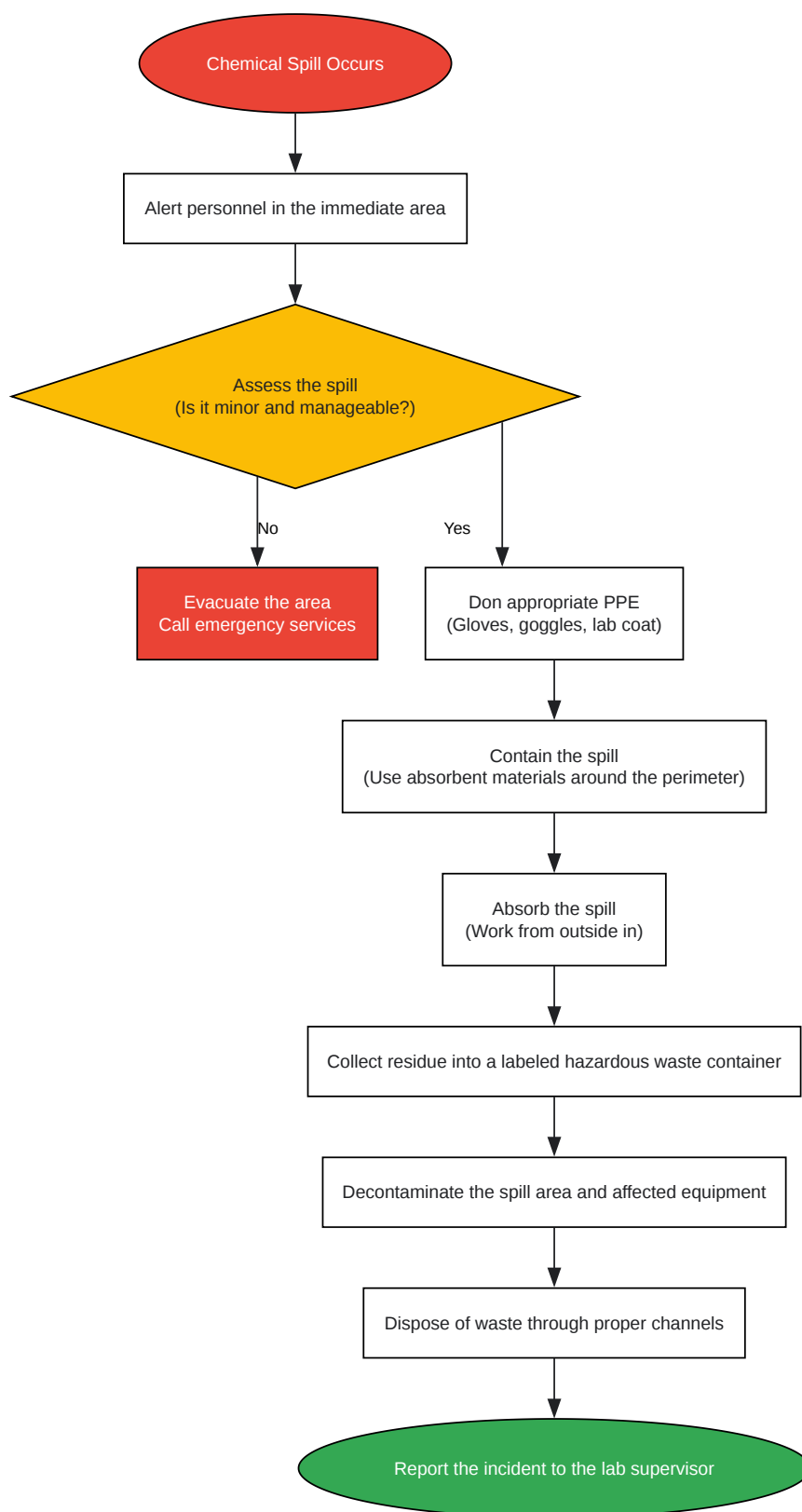
Caption: Hierarchy of Controls for Laboratory Safety.

- Elimination/Substitution: While not always feasible, consider if a less hazardous chemical can be used in the experimental protocol.

- Engineering Controls: Always handle **Methyl N-methylglycinate hydrochloride** in a certified chemical fume hood to minimize inhalation exposure.<sup>[6]</sup>
- Administrative Controls: Develop and strictly follow Standard Operating Procedures (SOPs) for all experiments involving this compound. Ensure all personnel are trained on the specific hazards and handling procedures.
- Personal Protective Equipment (PPE): As the last line of defense, always wear the appropriate PPE as detailed in Table 3.

## Chemical Spill Response

In the event of a spill, a prompt and appropriate response is crucial to mitigate exposure and environmental contamination. The following workflow outlines the general procedure for a minor chemical spill. For major spills, evacuate the area and contact emergency personnel.



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Caption: Workflow for a Minor Chemical Spill Cleanup.

### Spill Cleanup Protocol:

- Alert and Assess: Immediately alert others in the vicinity.[\[10\]](#) Evaluate the size and nature of the spill to determine if it can be safely managed by laboratory personnel.[\[3\]](#)
- Evacuate (if necessary): For large or highly hazardous spills, evacuate the area immediately and contact your institution's emergency response team.[\[10\]](#)
- Personal Protection: Before attempting cleanup, don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[10\]](#)
- Containment: For liquid spills, confine the spill to a small area using absorbent materials like pads or booms, working from the outside in.[\[4\]](#)
- Absorption/Neutralization: Cover the spill with an appropriate absorbent material.[\[3\]](#)
- Collection: Carefully scoop the absorbed material and any contaminated debris into a designated, properly labeled hazardous waste container.[\[10\]](#)
- Decontamination: Clean the spill area with soap and water or an appropriate decontaminating solution.[\[11\]](#)
- Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste according to institutional and local regulations.[\[10\]](#)
- Reporting: Report the incident to the laboratory supervisor or safety officer.[\[11\]](#)

## Conclusion

**Methyl N-methylglycinate hydrochloride** presents moderate hazards, primarily causing skin, eye, and respiratory irritation. A thorough understanding of its properties, coupled with the consistent application of the hierarchy of controls and established safety protocols, is essential for its safe use in a research and development setting. All personnel handling this compound must be familiar with the information presented in this guide and the relevant Safety Data Sheets, and be adequately trained in emergency procedures.

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